

4-Hexen-3-one safety data sheet MSDS

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Compound Focus: 4-Hexen-3-one

CAS No.: 50396-87-7

Cat. No.: S3317472

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Physical and Chemical Properties

The table below summarizes the fundamental physicochemical properties of **4-Hexen-3-one** [1] [2] [3].

Property	Value / Description
Molecular Formula	C ₆ H ₁₀ O [1]
Molecular Weight	98.14 g/mol [1]
Appearance	Light yellow liquid [1]
Odor	Pungent, ethereal [2]
Density	0.858 g/mL at 25 °C [1] [2]
Boiling Point	135 - 137 °C [1] [2]
Melting Point	-71.05°C (estimate) [1] [3]
Flash Point	34 °C (closed cup) [1] [2] [3]
Refractive Index	n ₂₀ /D 1.44 [2]
Vapor Pressure	6.7 ± 0.2 mmHg at 25°C [3]

Hazards Identification

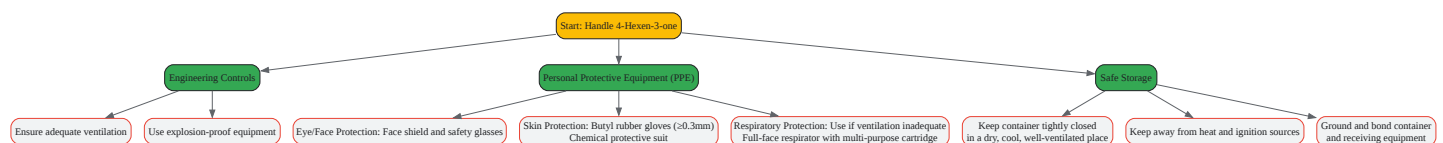
4-Hexen-3-one is classified as a **flammable liquid and irritant**. The following table details its hazard profile according to the Globally Harmonized System (GHS) [1] [2].

| Hazard Aspect | Classification | | :--- | :--- | | **GHS Pictograms** |

[1] [3] | | **Signal Word** | Warning [1] [2] | | **Hazard Statements** | **H226:** Flammable liquid and vapour. **H302:** Harmful if swallowed. **H315:** Causes skin irritation. **H319:** Causes serious eye irritation. **H335:** May cause respiratory irritation. [1] [2] [3] | | **NFPA 704** | **Health:** 2, **Flammability:** 3, **Reactivity:** 0 [1] |

Safe Handling and Control Measures

The safe handling of **4-Hexen-3-one** requires a combination of engineering controls and personal protective equipment (PPE) to mitigate its hazards [1].



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Handling and storage workflow for 4-Hexen-3-one

First Aid and Firefighting Measures

In case of exposure or fire, take the following immediate actions [1]:

Emergency	First Aid & Firefighting Measures
General Advice	Always consult a physician and show them the SDS.
Inhalation	Move person to fresh air. If not breathing, provide artificial respiration. Seek medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash skin with plenty of water and soap. Seek medical attention.
Eye Contact	Rinse cautiously with water for several minutes, removing contact lenses if possible. Continue rinsing and seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and consult a physician.

| **Fire** | **Suitable Extinguishing Media:** Dry powder, dry sand, CO₂, alcohol-resistant foam. **Unsuitable Media:** Do NOT use a water jet. **Special Hazards:** Combustion produces carbon oxides. Cool unopened containers with a water spray. |

Toxicological and Ecological Information

- **Acute Toxicity:** The oral LD₅₀ for mice is **780 mg/kg** [1] [3].
- **Other Information:** A thorough investigation of its toxicological and ecological properties has not been completed. Data on skin corrosion, sensitization, mutagenicity, carcinogenicity, and reproductive toxicity are not available [1].
- **Regulatory Information:** The substance is not listed on major inventories like the U.S. TSCA Inventory or the European EINECS, indicating it is likely intended for research and development use only [1] [4].

Key Takeaways for Researchers

- **Primary Hazards:** The main risks are **flammability** (flash point 34°C) and **irritation** to the skin, eyes, and respiratory system [1] [2].
- **Critical Controls:** Use in a **well-ventilated area** with **explosion-proof equipment**. Avoid all sources of ignition and control electrostatic charges [1].

- **Essential PPE:** Wear appropriate gloves (butyl rubber recommended), eye/face protection, and a lab coat. Respiratory protection is advised if ventilation is insufficient [1].

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